

# 4-Ethyl-2,3-dimethyloctane IUPAC name and synonyms

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## Compound of Interest

Compound Name: **4-Ethyl-2,3-dimethyloctane**

Cat. No.: **B14559399**

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## Chemical Identity and Synonyms

The unequivocally correct IUPAC name for the compound is **4-Ethyl-2,3-dimethyloctane**.[\[1\]](#)[\[2\]](#)  
This nomenclature is determined by identifying the longest carbon chain and numbering it to give the substituents the lowest possible locants.

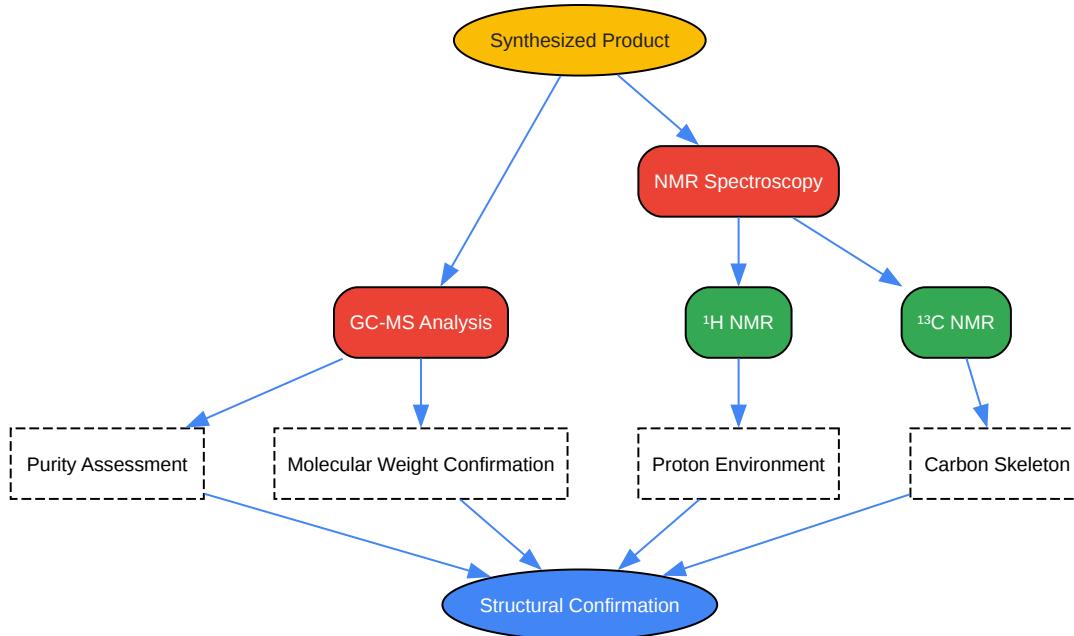
A variety of synonyms and identifiers are used in chemical databases and literature, which are crucial for comprehensive data retrieval.

Identifier Type	Value	Reference
IUPAC Name	4-Ethyl-2,3-dimethyloctane	<a href="#">[1]</a>
CAS Number	62184-00-3	<a href="#">[1]</a>
Molecular Formula	C <sub>12</sub> H <sub>26</sub>	<a href="#">[1]</a>
Synonym	2,3-dimethyl-4-ethyloctane	
PubChem CID	15732319	<a href="#">[1]</a>
DSSTox Substance ID	DTXSID60577607	<a href="#">[1]</a>

Below is a diagram illustrating the IUPAC naming convention for **4-Ethyl-2,3-dimethyloctane**.



## Analytical Workflow for 4-Ethyl-2,3-dimethyloctane

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## References

- 1. 4-Ethyl-2,3-dimethyloctane | C12H26 | CID 15732319 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 2. m.youtube.com [m.youtube.com]
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